

# Personal protective equipment for handling Rescovitine

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## Compound of Interest

Compound Name: Rescovitine

Cat. No.: B10852882

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## Essential Safety and Handling Guide for Rescovitine

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Rescovitine**, a potent cyclin-dependent kinase (CDK) inhibitor.

## Personal Protective Equipment (PPE)

When handling **Rescovitine**, a comprehensive approach to personal protection is crucial to minimize exposure and mitigate risks. The following personal protective equipment is recommended.<sup>[1][2][3]</sup>

### 1. Hand Protection:

- Gloves: Chemical-resistant gloves, such as nitrile gloves, are essential.<sup>[4][5]</sup> Always inspect gloves for any tears or punctures before use. For tasks with a higher risk of splashing, consider double-gloving.<sup>[1]</sup> Contaminated gloves should be disposed of as hazardous waste in accordance with institutional and local regulations.<sup>[4]</sup>

### 2. Eye and Face Protection:

- Safety Glasses with Side Shields or Goggles: To prevent eye contact, it is mandatory to wear safety glasses with side shields.[5]
- Face Shield: In situations where there is a significant risk of splashing or aerosol generation, a face shield should be worn in addition to safety glasses or goggles to provide full facial protection.[1]

### 3. Skin and Body Protection:

- Laboratory Coat: A lab coat must be worn to protect against skin contact.[5]
- Protective Clothing: For procedures with a higher potential for exposure, consider additional protective clothing, such as coveralls or aprons made of a material resistant to chemical permeation.[6]

### 4. Respiratory Protection:

- Ventilation: Handle **Rescovitine** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.[7][8]
- Respirator: If working outside of a fume hood or if there is a risk of generating significant dust, a NIOSH-approved respirator may be necessary.[3]

## Quantitative Data for Rescovitine

The following table summarizes key quantitative data for **Rescovitine**, also known as (R)-Roscovitine or Seliciclib.[9][10]

Property	Value
Chemical Formula	C <sub>19</sub> H <sub>26</sub> N <sub>6</sub> O
Molecular Weight	354.45 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO (up to 50 mM or 100 mM), Ethanol (up to 30 mg/ml or 100 mM), and DMF (3 mg/ml).[9][11][12] Sparingly soluble in aqueous buffers.[12]
Storage Temperature	Store at -20°C.[11]
CAS Number	186692-46-6
Purity	≥98%

## Experimental Workflow for Handling Rescovitine

The following diagram illustrates the standard operational workflow for safely handling **Rescovitine**, from preparation to disposal.

*Safe handling workflow for **Rescovitine**.*

## Disposal Plan

Proper disposal of **Rescovitine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **Rescovitine**, including unused solid compound, solutions, and contaminated consumables (e.g., pipette tips, gloves, weighing paper), must be segregated as hazardous chemical waste.[5][13]
- **Solid Waste:** Collect solid **Rescovitine** waste in a clearly labeled, sealed container designated for solid chemical waste.[5]
- **Liquid Waste:** Collect liquid waste containing **Rescovitine** in a separate, sealed, and clearly labeled container for liquid chemical waste.[5][14]

- Container Labeling: All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**Rescovitine**," and any other components of the waste mixture.[13]
- Institutional Guidelines: Follow your institution's specific Environmental Health and Safety (EHS) guidelines for the final disposal of hazardous chemical waste.[15][16] Never dispose of **Rescovitine** down the drain or in the regular trash.[7][13]
- Empty Containers: Empty containers that held **Rescovitine** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.[14][15] After rinsing, the container can be disposed of according to institutional protocols for decontaminated labware.

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